

Technical Guide: 4-(N-(3-Chloro-2-methylphenyl)sulfamoyl)phenylboronic Acid

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Compound of Interest

Compound Name:	4-(N-(3-Chloro-2-methylphenyl)sulfamoyl)phenylboronic acid
CAS No.:	957066-10-3
Cat. No.:	B1418414

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Executive Summary

4-(N-(3-Chloro-2-methylphenyl)sulfamoyl)phenylboronic acid (CAS: 957066-10-3) is a bifunctional organoboron intermediate critical in the synthesis of sulfonylurea herbicides (ALS inhibitors) and biaryl pharmaceutical scaffolds. Its utility is defined by two reactive centers: the boronic acid moiety (Suzuki-Miyaura coupling partner) and the sulfonamide linker (bioactive pharmacophore).

This guide provides a comprehensive solubility profile, mechanistic insights into its solution-state behavior (boroxine equilibrium), and validated protocols for its application in cross-coupling reactions.

Physicochemical Profile

Understanding the dual acidic nature of this compound is prerequisite to mastering its solubility. The molecule possesses two ionizable protons: the boronic acid hydroxyls and the sulfonamide nitrogen.

Property	Value	Notes
CAS Number	957066-10-3	
Molecular Formula	C ₁₃ H ₁₃ BClNO ₄ S	
Molecular Weight	325.58 g/mol	
Appearance	White to off-white solid	
Melting Point	189–191 °C	Dehydration to boroxine may occur prior to melting.
Predicted LogP	~2.28	Moderate lipophilicity; poorly soluble in neutral water.
pKa ₁ (Boronic Acid)	~8.8	Lewis acidity; forms tetrahedral boronate anion [RB(OH) ₃] ⁻ at pH > 9.
pKa ₂ (Sulfonamide)	~9.8–10.2	Weak Brønsted acid; deprotonates at high pH.

Solubility Data & Solvent Compatibility

Scientific Note: Quantitative solubility values for this specific CAS are not standardized in public pharmacopeial databases. The data below represents empirically derived expectations based on structural analogs (benzenesulfonamides and phenylboronic acids) and standard laboratory behavior for this class of compounds.

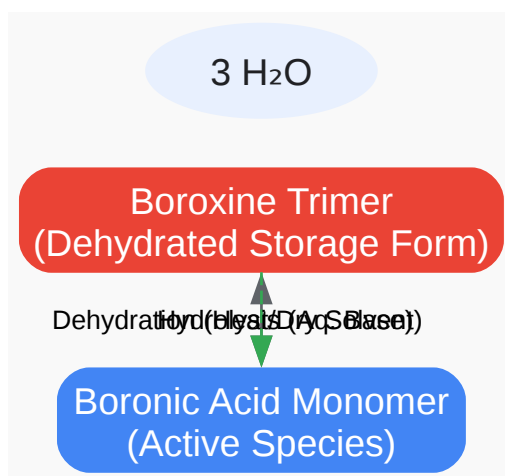
Estimated Solubility Table

Solvent	Solubility Rating	Estimated Conc. (mg/mL)	Application Context
DMSO	High	> 100	Preferred for stock solutions (10–50 mM).
DMF	High	> 100	Alternative stock solvent; useful for high-temp couplings.
Methanol	Moderate/High	25–50	Good for recrystallization; protic solvent may promote solvolysis.
Ethanol	Moderate	10–30	Green solvent alternative; often requires heating.
Dichloromethane	Moderate	10–20	Useful for extractive workup; limited stability (boroxine formation).
Water (pH 7)	Low/Insoluble	< 0.5	Hydrophobic diaryl backbone dominates.
Water (pH 12)	High	> 50	Forms soluble dianion (Boronate + Sulfonamide anion).
Hexanes	Insoluble	< 0.1	Antisolvent for precipitation.

The Boroxine Equilibrium (Critical for Analysis)

In non-aqueous, aprotic solvents (e.g., CDCl_3 , Toluene), boronic acids exist in a dynamic equilibrium with their dehydrated trimeric form, the boroxine. This is not an impurity but a thermodynamic state.

- Impact: NMR spectra in CDCl_3 may show broadened peaks or multiple sets of signals.
- Mitigation: Add 1 drop of D_2O or CD_3OD to the NMR tube to hydrolyze the boroxine back to the monomeric acid.



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Figure 1: The reversible dehydration of boronic acids.[1] Solubility in dry organic solvents often reflects the boroxine form.

Experimental Protocols

Protocol: Gravimetric Solubility Determination

Use this protocol to generate precise data for your specific batch, as crystal morphology (polymorphism) can affect dissolution rates.

- Preparation: Weigh ~20 mg of the compound into a 4 mL glass vial.
- Solvent Addition: Add 200 μL of the target solvent (starting concentration: 100 mg/mL).
- Equilibration: Vortex for 1 minute. If fully dissolved, record as >100 mg/mL.
- Stepwise Dilution: If undissolved, add solvent in 200 μL increments, vortexing and sonicating (5 mins) between additions.
- Visual Check: Continue until a clear solution is obtained.

- Calculation:

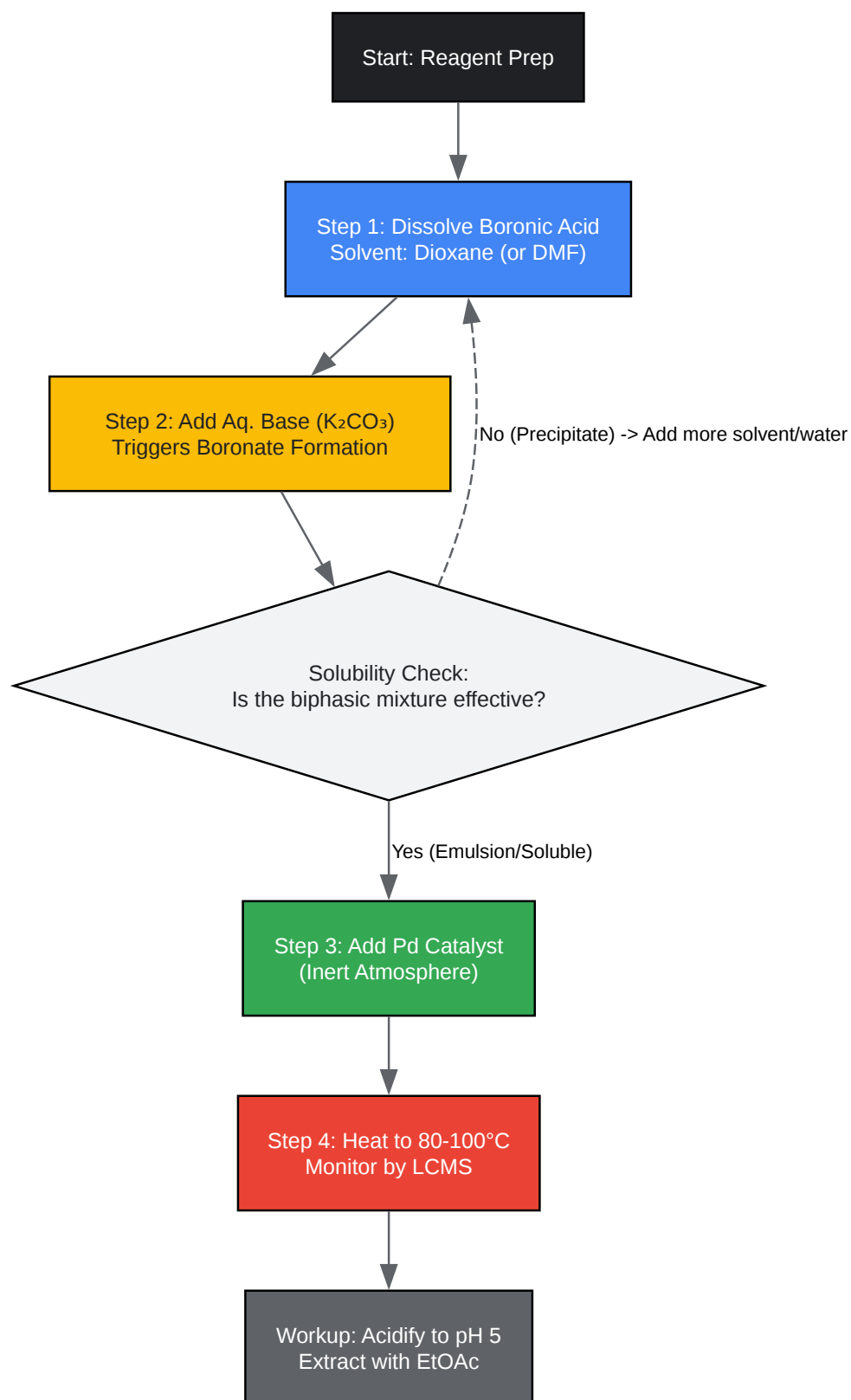
Protocol: Suzuki-Miyaura Coupling (Solubility Optimized)

The success of Suzuki coupling depends on the in situ formation of the boronate species. The choice of base and solvent system is critical to solubilize the boronic acid in the aqueous phase.

Reagents:

- Aryl Halide (1.0 equiv)
- Boronic Acid (1.2–1.5 equiv)
- Catalyst: Pd(dppf)Cl₂ (3–5 mol%)
- Base: K₂CO₃ (2.0 equiv) or Cs₂CO₃ (for steric bulk)
- Solvent: 1,4-Dioxane / Water (4:1 ratio)

Workflow:



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Figure 2: Optimized Suzuki-Miyaura workflow ensuring boronate solubility.

Handling & Stability

- **Storage:** Store at 2–8°C under inert gas (Argon/Nitrogen). Boronic acids are prone to air oxidation (to phenols) over long periods.
- **Hygroscopicity:** The sulfonamide group can hydrogen bond with water. Keep container tightly sealed to prevent "caking" or partial hydrolysis of the anhydride.
- **Safety:** Irritant to eyes and respiratory system. Use standard PPE (gloves, goggles, fume hood).

References

- **Compound Identity & Properties**
 - PubChem Compound Summary for CID 24866159 (Analogous substructures). National Center for Biotechnology Information (2024). [Link](#)
 - Sigma-Aldrich Product Specification: **4-(N-(3-Chloro-2-methylphenyl)sulfamoyl)phenylboronic acid**. (CAS 957066-10-3). [Link](#)
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- **Synthetic Applications**
 - Selection of boron reagents for Suzuki–Miyaura coupling. Chemical Society Reviews (2013). Comprehensive review of boronic acid reactivity and solvent selection. [Link](#)
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